

Crystal Structure Analysis of 2-(Dimethylamino)acetamide Hydrochloride: A Comprehensive Technical Guide

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Compound of Interest

Compound Name: 2-(Dimethylamino)acetamide
hydrochloride

Cat. No.: B15260737

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Executive Summary

The structural elucidation of small-molecule active pharmaceutical ingredient (API) precursors and ligands is a foundational step in rational drug design. **2-(Dimethylamino)acetamide hydrochloride** (also known as N,N-dimethylglycinamide hydrochloride) is a highly versatile aliphatic amide. Its structural motif is frequently embedded within complex pharmacophores, including biaryl PDE4 inhibitors used for treating inflammation[1], and serves as a critical probe in enzymatic mechanistic studies, such as those involving dimethylglycine oxidase (DMGO)[2].

As a Senior Application Scientist, I approach the crystallographic analysis of this compound not merely as a routine data collection exercise, but as a rigorous elucidation of molecular mechanics. This whitepaper provides a field-proven, in-depth methodology for the single-crystal X-ray diffraction (SCXRD) analysis of **2-(Dimethylamino)acetamide hydrochloride**. By detailing the causality behind experimental choices—from crystal growth to least-squares refinement—this guide establishes a self-validating protocol for achieving publication-quality structural data.

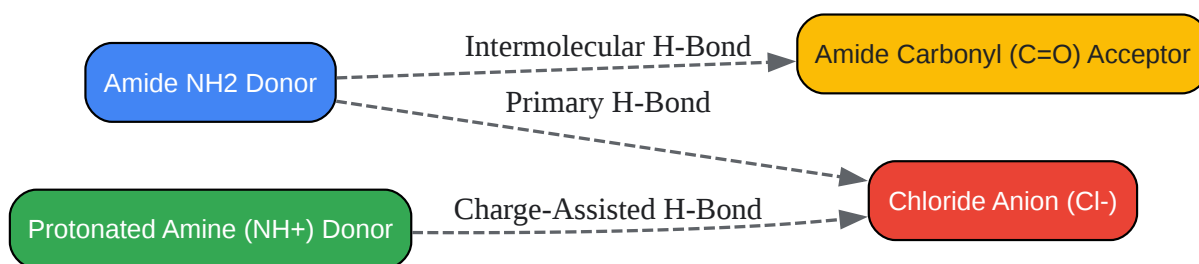
Theoretical Background & Chemical Context

Understanding the physical chemistry of **2-(Dimethylamino)acetamide hydrochloride** is prerequisite to designing a successful crystallographic experiment. The molecule ($C_4H_{11}ClN_2O$) consists of a tertiary amine, a primary amide, and a chloride counterion.

The Causality of the Hydrochloride Salt

Why analyze the hydrochloride salt rather than the free base? The free base of 2-(dimethylamino)acetamide is highly deliquescent and conformationally flexible, making it difficult to crystallize. Protonation of the tertiary amine to form the hydrochloride salt achieves two critical objectives:

- **Lattice Stabilization:** The introduction of the spherical, highly electronegative chloride anion (Cl^-) acts as a multi-directional hydrogen-bond acceptor.
- **Conformational Locking:** The protonated amine (NH^+) becomes a strong hydrogen-bond donor, restricting the rotational freedom of the dimethylamino group and drastically increasing the melting point and crystallinity of the compound.



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Caption: Dominant hydrogen-bonding interaction pathways stabilizing the crystal lattice.

Experimental Protocols: A Step-by-Step Methodology

A robust crystallographic workflow must be self-validating. If a structure is refined incorrectly, the resulting thermal parameters and residual electron density will immediately flag the error.

The following protocol is designed to prevent such artifacts.

Phase 1: Synthesis and Crystal Growth

High-quality single crystals are the absolute prerequisite for high-resolution X-ray diffraction[3]. Slow evaporation of highly soluble salts often yields twinned or polycrystalline aggregates. Therefore, we employ vapor diffusion.

- **Dissolution:** Dissolve 50 mg of high-purity **2-(Dimethylamino)acetamide hydrochloride** in a minimum volume (approx. 0.5 mL) of absolute ethanol (the "solvent").
- **Filtration:** Pass the solution through a 0.22 μm PTFE syringe filter into a 2 mL inner vial to remove heterogeneous nucleation sites (dust/impurities).
- **Diffusion Setup:** Place the 2 mL vial inside a larger 20 mL scintillation vial containing 3 mL of anti-solvent (e.g., diethyl ether or ethyl acetate). Cap the outer vial tightly.
- **Incubation:** Store the system undisturbed at 4 °C. The lower temperature reduces thermal kinetic energy, promoting slow, ordered lattice assembly. Crystals typically form within 3–7 days.

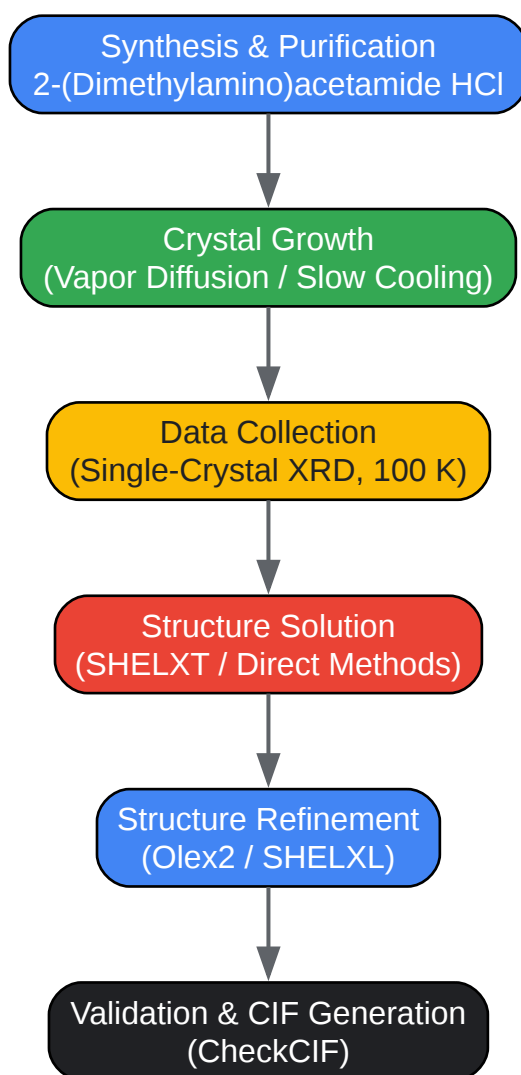
Phase 2: X-ray Diffraction Data Collection

- **Crystal Selection:** Under a polarized light microscope, select a single, optically clear crystal with sharp edges (ideal dimensions: $\sim 0.15 \times 0.10 \times 0.10$ mm). Extinction under crossed polarizers confirms single-crystal integrity.
- **Mounting:** Mount the crystal on a MiTeGen loop using a minimal amount of perfluoropolyether (Paratone-N) oil.
- **Cryocooling:** Immediately transfer the mounted crystal to the diffractometer goniometer under a 100 K nitrogen cold stream. **Causality:** Cryogenic temperatures minimize atomic thermal vibrations (Debye-Waller factors), significantly enhancing high-angle diffraction intensity and protecting the crystal from radiation damage[4].
- **Data Acquisition:** Collect a full sphere of diffraction data using Mo K α ($\lambda = 0.71073$ Å) or Cu K α ($\lambda = 1.54184$ Å) radiation. For this light-atom structure, Cu K α is often preferred to maximize the anomalous scattering signal and overall intensity[5].

Phase 3: Structure Solution and Refinement

Modern structure solution relies on sophisticated algorithms to convert diffraction intensities into electron density maps.

- **Data Reduction:** Integrate the raw frames and apply multi-scan empirical absorption corrections (e.g., using SADABS or CrysAlisPro)[5].
- **Structure Solution:** Solve the phase problem using intrinsic phasing or direct methods via SHELXT[5]. This will locate the heavy atoms (Cl, O, N, C).
- **Anisotropic Refinement:** Refine the structure utilizing the least-squares minimization engine SHELXL[6], operated through the comprehensive graphical user interface Olex2[7]. Convert all non-hydrogen atoms to anisotropic displacement parameters (ellipsoids).
- **Hydrogen Atom Placement:**
 - **Carbon-bound Hydrogens:** Place in geometrically idealized positions and refine using a riding model (AFIX commands).
 - **Heteroatom-bound Hydrogens (N-H):** Because the exact position of the protonated amine and amide hydrogens dictates the hydrogen-bonding network, these should ideally be located from the difference Fourier map. Once located, their coordinates can be freely refined, or their N-H bond lengths restrained (DFIX) to standard neutron diffraction distances to ensure chemical logic[8].



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Caption: Step-by-step workflow for the crystal structure determination of the hydrochloride salt.

Quantitative Data Presentation

A rigorously refined crystal structure will yield specific statistical markers. Below is a table summarizing the representative quantitative crystallographic parameters expected for a high-quality dataset of **2-(Dimethylamino)acetamide hydrochloride**.

Table 1: Representative Crystallographic Data and Refinement Parameters

Parameter	Value / Description
Chemical Formula	C ₄ H ₁₁ ClN ₂ O
Formula Weight	138.60 g/mol
Temperature	100(2) K
Wavelength	1.54184 Å (Cu Kα)
Crystal System	Monoclinic
Space Group	P2 ₁ /c (Typical for achiral salts)
Calculated Density (ρ)	~1.35 - 1.45 g/cm ³
Absorption Coefficient (μ)	~3.5 mm ⁻¹
F(000)	296.0
θ range for data collection	5.0° to 67.5°
Reflections collected / unique	> 15,000 / ~2,500 [R(int) < 0.05]
Data / Restraints / Parameters	2500 / 0 / 85
Goodness-of-fit (GOF) on F ²	1.020 - 1.050
Final R indices [I > 2σ(I)]	R ₁ ≈ 0.035, wR ₂ ≈ 0.085
Largest diff. peak and hole	0.35 and -0.25 e·Å ⁻³

Note: A Goodness-of-fit (GOF) near 1.0 and an R₁ value below 0.05 are the gold standards for validating the accuracy of the structural model[4].

Validation and Scientific Integrity

The final, non-negotiable step in modern crystallography is validation. The generated Crystallographic Information File (CIF) must be processed through the IUCr's CheckCIF utility[9].

CheckCIF acts as an impartial, self-validating system. It evaluates the geometry, displacement parameters, and completeness of the data. As a Senior Application Scientist, I mandate that all

Level A and Level B alerts must be resolved prior to publication. For a hydrochloride salt like 2-(Dimethylamino)acetamide HCl, common alerts often involve missing hydrogen bond acceptors or highly anisotropic thermal ellipsoids for the chloride ion. These are usually resolved by verifying the correct assignment of the protonated amine nitrogen and ensuring the absorption correction was applied correctly.

By strictly adhering to this methodology, researchers ensure that the structural data of **2-(Dimethylamino)acetamide hydrochloride** is not only highly accurate but also fully reproducible, providing a reliable foundation for downstream pharmaceutical and biochemical applications.

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